

Unveiling the Molecular Identity of Triphenylstibine: A Technical Guide

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Compound of Interest

Compound Name: Triphenylantimony

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This technical guide provides a comprehensive overview of the fundamental molecular characteristics of triphenylstibine, an organoantimony compound of significant interest in various scientific domains. This document details its chemical formula and molecular weight, outlines experimental protocols for their determination, and illustrates a key synthetic relationship.

Core Molecular Data

Triphenylstibine, also known as **triphenylantimony**, is a colorless solid at room temperature. [1] Its fundamental molecular properties are summarized in the table below.

Property	Value	References
Chemical Formula	C ₁₈ H ₁₅ Sb	[1][2][3][4][5]
Molecular Weight	353.07 g/mol	[1][2][6]
CAS Number	603-36-1	[1][3][7]
IUPAC Name	Triphenylstibane	[1][8]

Experimental Determination of Molecular Weight

The accurate determination of triphenylstibine's molecular weight is crucial for its characterization and use in quantitative research. Mass spectrometry is the most common and precise method for this purpose.

Protocol: Molecular Weight Determination by Mass Spectrometry

Objective: To determine the molecular weight of a triphenylstibine sample.

Materials:

- Triphenylstibine sample
- High-resolution mass spectrometer (e.g., Orbitrap, TOF)
- Suitable solvent (e.g., methanol, acetonitrile)
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

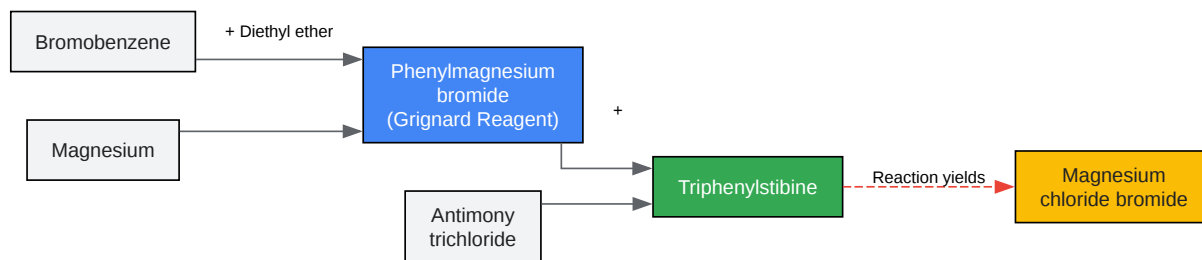
Procedure:

- Sample Preparation:
 - Accurately weigh approximately 1 mg of the triphenylstibine sample.
 - Dissolve the sample in a suitable solvent to a final concentration of 1 $\mu\text{g/mL}$.
 - Ensure the sample is fully dissolved. Gentle vortexing may be applied.
 - Filter the sample solution using a 0.22 μm syringe filter to remove any particulate matter.
- Instrument Setup:
 - Calibrate the mass spectrometer according to the manufacturer's instructions to ensure high mass accuracy.

- Set the ionization source. Electrospray ionization (ESI) is a common choice for organometallic compounds.
- Optimize the ionization source parameters (e.g., capillary voltage, cone voltage, desolvation gas flow, and temperature) to achieve a stable signal for the analyte.
- Data Acquisition:
 - Inject the prepared sample solution into the mass spectrometer.
 - Acquire the mass spectrum in the positive ion mode over an appropriate mass-to-charge (m/z) range. The expected m/z for the protonated molecule $[M+H]^+$ would be approximately 354.07.
 - Acquire data for a sufficient duration to obtain a high-quality spectrum with a good signal-to-noise ratio.
- Data Analysis:
 - Process the acquired raw data using the instrument's software.
 - Identify the peak corresponding to the molecular ion of triphenylstibine. In ESI, this will likely be the protonated molecule $[C_{18}H_{15}Sb+H]^+$.
 - Determine the accurate mass of this peak.
 - The molecular weight is calculated by subtracting the mass of the adduct ion (e.g., a proton) from the measured accurate mass.

Synthetic Pathway of Triphenylstibine

Triphenylstibine is commonly synthesized via the Grignard reaction. This workflow illustrates the key steps in its preparation from bromobenzene.



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Synthesis of Triphenylstibine via Grignard Reaction

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